Grandinin: A Comprehensive Technical Review of its Chemical Structure and Biological Activity

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Grandinin*
CAS No.:	*115166-32-0*
Cat. No.:	*B1216238*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

Grandinin is a C-glycosidic ellagitannin, a type of hydrolyzable tannin found in a variety of plant species, most notably in oak wood (Quercus species) and the leaves of Melaleuca quinquenervia.[1][2] As a component of oak barrels, it influences the chemical composition and sensory properties of aged wines and spirits.[2] Structurally, **grandinin** is characterized by a C-glycosidic bond linking a lyxose-type polyalcohol unit to an ellagitannin core.[1] This complex molecule has garnered significant interest within the scientific community due to its potent biological activities, including antioxidant, anti-cancer, and hypoglycemic properties. This technical guide provides a detailed overview of the chemical structure of **grandinin**, including its spectroscopic characteristics, and delves into the experimental protocols for assessing its biological effects, with a particular focus on its inhibitory action on the Epidermal Growth Factor Receptor (EGFR) signaling pathway.

Chemical Structure and Properties

© 2026 BenchChem. All rights reserved.

Grandinin is a complex polyphenolic compound with a high molecular weight and a large number of hydroxyl groups, which contribute to its antioxidant properties. Its structure has been elucidated through a combination of chemical and spectroscopic methods.[1]

Table 1: Chemical and Physical Properties of **Grandinin**

Property	Value	Reference
Molecular Formula	$C_{46}H_{34}O_{30}$	[3]
IUPAC Name	(46R)-7,8,9,12,13,14,25,26,27,30,31,32,35,36,37-pentadecahydroxy-46-[(3R,4S)-2,3,4-trihydroxy-5-(hydroxymethyl)oxolan-2-yl]-3,18,21,41,43-pentaoxanonacyclo[27.13.3.1^{38},^{42}.0^{2},^{20}.0^{5},^{10}.0^{11},^{16}.0^{23},^{28}.0^{33},^{45}.0^{34},^{39}]hexatetraconta-5,7,9,11,13,15,23,25,27,29(45),30,32,34(39),35,37-pentadecaene-4,17,22,40,44-pentone	[3]
Molar Mass	1066.75 g/mol	[3]
CAS Number	115166-32-0	[3]
Class	C-Glycosidic Ellagitannin	[1]

Spectroscopic Data

The structural elucidation of **grandinin** relies on various spectroscopic techniques. While specific, detailed spectral data for **grandinin** is not readily available in public databases, this section outlines the expected characteristics based on its structure and data from similar ellagitannins.

Table 2: Expected Spectroscopic Characteristics of **Grandinin**

© 2026 BenchChem. All rights reserved.

Technique	Expected Observations
^{1}H NMR	Complex spectrum with multiple signals in the aromatic region (δ 6.0-8.0 ppm) corresponding to the galloyl and hexahydroxydiphenoyl (HHDP) groups. Signals for the sugar moiety (lyxose) would appear in the δ 3.0-5.5 ppm region. The anomeric proton of the C-glycosidic bond would likely be a doublet in the δ 4.5-5.5 ppm range.
^{13}C NMR	Numerous signals are expected due to the large number of carbon atoms. Aromatic carbons would resonate in the δ 100-150 ppm region. Carbonyl carbons of the ester groups would appear downfield (δ 160-170 ppm). Signals for the sugar moiety would be in the δ 60-100 ppm range.
FT-IR (cm^{-1})	Broad O-H stretching band around 3300-3500 cm^{-1}. Aromatic C=C stretching vibrations between 1450-1620 cm^{-1}. Strong C=O stretching from the ester groups around 1700-1740 cm^{-1}. C-O stretching from esters and alcohols in the 1000-1300 cm^{-1} region.
Mass Spectrometry (ESI-MS)	The deprotonated molecule $[M-H]^-$ would be observed at m/z 1065. The fragmentation pattern would likely involve losses of galloyl moieties (152 Da), and characteristic cleavages of the HHDP and glycosidic units.

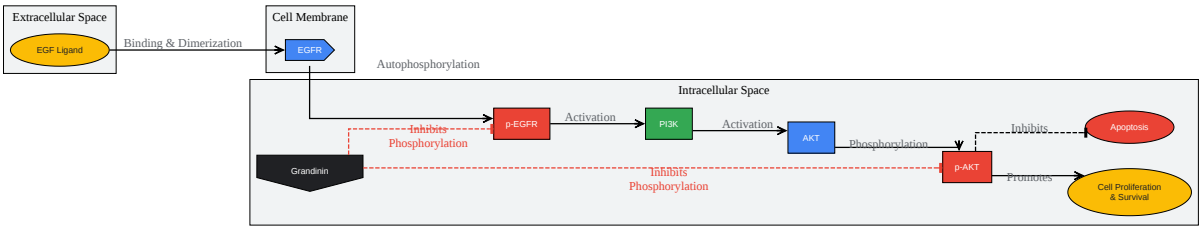
Biological Activity and Signaling Pathways

Grandinin exhibits a range of biological activities that are of interest to researchers in drug discovery and development.

© 2026 BenchChem. All rights reserved.

Anti-cancer Activity: Inhibition of the EGFR Signaling Pathway

One of the most significant findings regarding **grandinin**'s mechanism of action is its ability to down-regulate the phosphorylation of the Epidermal Growth Factor Receptor (EGFR) and the downstream protein kinase B (Akt).[4] This inhibition of the EGFR/Akt signaling pathway leads to reduced cell viability and induction of apoptosis in malignant lung cells.[4]



Click to download full resolution via product page

EGFR Signaling Pathway Inhibition by **Grandinin**.

Antioxidant Activity

As a polyphenol, **grandinin** possesses significant antioxidant properties. It can scavenge free radicals, which are implicated in a variety of diseases. This activity is attributed to the numerous hydroxyl groups on its aromatic rings, which can donate hydrogen atoms to neutralize free radicals.

Hypoglycemic Effects

© 2026 BenchChem. All rights reserved.

Studies have indicated that **grandinin** exhibits hypoglycemic activity, suggesting its potential as a therapeutic agent for diabetes. The proposed mechanisms include the inhibition of carbohydrate-metabolizing enzymes such as α-amylase and α-glucosidase, as well as the modulation of insulin secretion and sensitivity.[5][6]

Experimental Protocols

This section provides detailed methodologies for key experiments cited in the study of **grandinin**'s biological activities.

Isolation of **Grandinin** from Oak Wood

The following is a general protocol for the extraction and isolation of ellagitannins, including **grandinin**, from oak wood.

- Sample Preparation: Oak wood is air-dried and ground into a fine powder.
- Extraction: The powdered wood is extracted with a solvent mixture, typically aqueous acetone or ethanol, at room temperature with continuous stirring for 24-48 hours. The process is repeated multiple times to ensure complete extraction.
- Solvent Removal: The combined extracts are filtered, and the organic solvent is removed under reduced pressure using a rotary evaporator.
- Purification: The resulting aqueous extract is subjected to column chromatography. A common stationary phase is Sephadex LH-20. The column is eluted with a gradient of ethanol in water, or other suitable solvent systems.
- Fraction Collection and Analysis: Fractions are collected and analyzed by High-Performance Liquid Chromatography (HPLC) to identify those containing **grandinin**.
- Final Purification: The **grandinin**-containing fractions are pooled, concentrated, and may be subjected to further purification steps, such as preparative HPLC, to obtain pure **grandinin**.

Cell Viability (MTT) Assay

This protocol is used to assess the effect of **grandinin** on the viability of cancer cell lines.[4]

© 2026 BenchChem. All rights reserved.

- Cell Seeding: Cancer cells (e.g., A549 lung cancer cells) are seeded in a 96-well plate at a density of 5,000-10,000 cells per well and incubated for 24 hours to allow for attachment.
- Treatment: The culture medium is replaced with fresh medium containing various concentrations of **grandinin** (e.g., 0-100 µM). A vehicle control (e.g., DMSO) is also included. The cells are incubated for a specified period (e.g., 24, 48, or 72 hours).
- MTT Addition: After the incubation period, 20 µL of MTT solution (5 mg/mL in PBS) is added to each well, and the plate is incubated for an additional 4 hours at 37°C.
- Formazan Solubilization: The medium containing MTT is carefully removed, and 150 µL of DMSO is added to each well to dissolve the formazan crystals. The plate is gently agitated for 15 minutes.
- Absorbance Measurement: The absorbance is measured at 570 nm using a microplate reader.
- Data Analysis: Cell viability is expressed as a percentage of the vehicle-treated control cells.

Western Blot Analysis of EGFR and Akt Phosphorylation

This protocol is used to determine the effect of **grandinin** on the phosphorylation status of EGFR and Akt.[4]

- Cell Treatment and Lysis: Cells are treated with **grandinin** as described in the MTT assay protocol. After treatment, the cells are washed with ice-cold PBS and lysed with RIPA buffer containing protease and phosphatase inhibitors.
- Protein Quantification: The protein concentration of the cell lysates is determined using a BCA protein assay kit.
- SDS-PAGE and Protein Transfer: Equal amounts of protein (e.g., 20-30 µg) from each sample are separated by SDS-polyacrylamide gel electrophoresis (SDS-PAGE) and then transferred to a polyvinylidene difluoride (PVDF) membrane.
- Immunoblotting:

© 2026 BenchChem. All rights reserved.

- The membrane is blocked with 5% non-fat milk or bovine serum albumin (BSA) in Tris-buffered saline with Tween 20 (TBST) for 1 hour at room temperature.
- The membrane is then incubated with primary antibodies against phospho-EGFR, total EGFR, phospho-Akt, total Akt, and a loading control (e.g., β-actin or GAPDH) overnight at 4°C.
- After washing with TBST, the membrane is incubated with the appropriate horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.

- Detection: The protein bands are visualized using an enhanced chemiluminescence (ECL) detection system.
- Densitometry Analysis: The intensity of the bands is quantified using image analysis software, and the levels of phosphorylated proteins are normalized to the total protein levels.

Synthesis

The total synthesis of complex ellagitannins like **grandinin** is a challenging endeavor due to their intricate stereochemistry and the presence of multiple reactive functional groups. While a detailed step-by-step synthesis of **grandinin** is not readily available, the general synthetic strategy for C-glycosidic ellagitannins involves the following key steps:

- Synthesis of the C-Glycosidic Core: This involves the formation of a carbon-carbon bond between the anomeric carbon of a suitably protected sugar derivative (in this case, lyxose) and an aromatic precursor.
- Construction of the Ellagitannin Framework: This entails the esterification of the sugar hydroxyl groups with galloyl moieties and the subsequent oxidative coupling of these galloyl groups to form the characteristic hexahydroxydiphenoyl (HHDP) units.
- Global Deprotection: The final step involves the removal of all protecting groups to yield the natural product.

Conclusion

© 2026 BenchChem. All rights reserved.

Grandinin is a structurally complex and biologically active natural product with significant potential for further investigation in the fields of medicinal chemistry and drug development. Its ability to modulate key signaling pathways, such as the EGFR pathway, highlights its potential as a lead compound for the development of novel anti-cancer therapies. Further research is warranted to fully elucidate its mechanisms of action, establish its pharmacokinetic and pharmacodynamic profiles, and explore its full therapeutic potential. The detailed experimental protocols provided in this guide serve as a valuable resource for researchers embarking on the study of this fascinating molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. texaschildrens.org [texaschildrens.org]
- 2. Grandinin - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
- 4. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Grandinin: A Comprehensive Technical Review of its Chemical Structure and Biological Activity]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216238/docs#grandinin-a-comprehensive-technical-review-of-its-chemical-structure-and-biological-activity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.